

Spectroscopic Elucidation of *exo*-2-Bromonorbornane: A Technical Guide

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Compound of Interest

Compound Name: *exo*-2-Bromonorbornane

CAS No.: 2534-77-2

Cat. No.: B1266525

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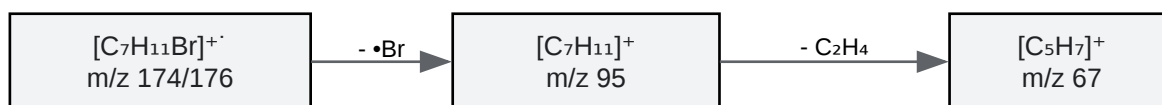
Introduction

For researchers, scientists, and professionals in drug development, the precise structural characterization of molecules is a foundational requirement for understanding their reactivity, biological activity, and potential applications. Bicyclic systems, such as the norbornane framework, present unique stereochemical challenges and opportunities. This technical guide provides an in-depth analysis of the spectroscopic data for ***exo*-2-bromonorbornane** (also known as *exo*-2-bromobicyclo[2.2.1]heptane), a key intermediate in synthetic organic chemistry. We will delve into the nuances of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights grounded in established spectroscopic principles.

The rigid, bridged structure of the norbornane skeleton imposes specific spatial relationships between its constituent atoms, which are reflected in its spectroscopic signatures. The introduction of a bromine substituent at the C2 position in the *exo* configuration further influences the electronic environment and, consequently, the spectral output. This guide aims to not only present the spectral data but also to explain the underlying reasons for the observed chemical shifts, coupling constants, vibrational frequencies, and fragmentation patterns.

Molecular Structure and Numbering

To facilitate the discussion of the spectroscopic data, the standard numbering convention for the norbornane ring system is used.



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